Application Notes and Protocols for SI-W052 in Primary Neuron Culture Studies

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Compound of Interest

Compound Name:	*SI-W052*
Cat. No.:	*B15608355*

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Introduction

SI-W052 is a novel synthetic compound demonstrating significant neuroprotective properties in preclinical in vitro models. These application notes provide detailed protocols for utilizing **SI-W052** in primary neuronal cultures to investigate its neuroprotective efficacy and mechanism of action. The information is intended for researchers, scientists, and drug development professionals engaged in neuroscience and neuropharmacology research.

Compound Profile: **SI-W052**

Mechanism of Action: **SI-W052** is a potent activator of the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway. Under conditions of oxidative stress, **SI-W052** promotes the translocation of Nrf2 to the nucleus, leading to the upregulation of antioxidant response element (ARE)-dependent genes. This results in the increased expression of cytoprotective enzymes, thereby mitigating neuronal damage induced by oxidative stress and excitotoxicity.

Quantitative Data Summary

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The following tables summarize the key quantitative parameters of **SI-W052** determined in primary rat cortical neuron cultures.

Table 1: In Vitro Efficacy of **SI-W052**

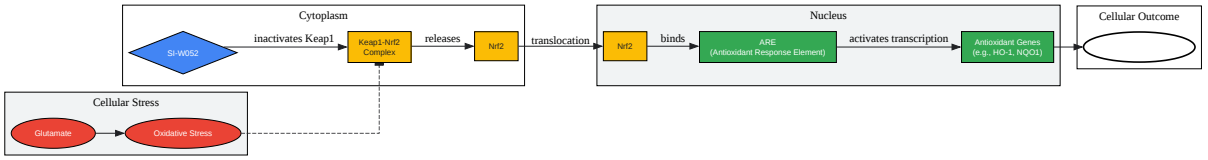
Parameter	Value	Experimental Model
EC_{50} (Neuroprotection)	50 nM	Glutamate-induced excitotoxicity
Optimal Concentration	100 - 200 nM	Neuroprotection assays
Time to Max Effect	24 hours	Pre-treatment before insult

Table 2: In Vitro Toxicity Profile of **SI-W052**

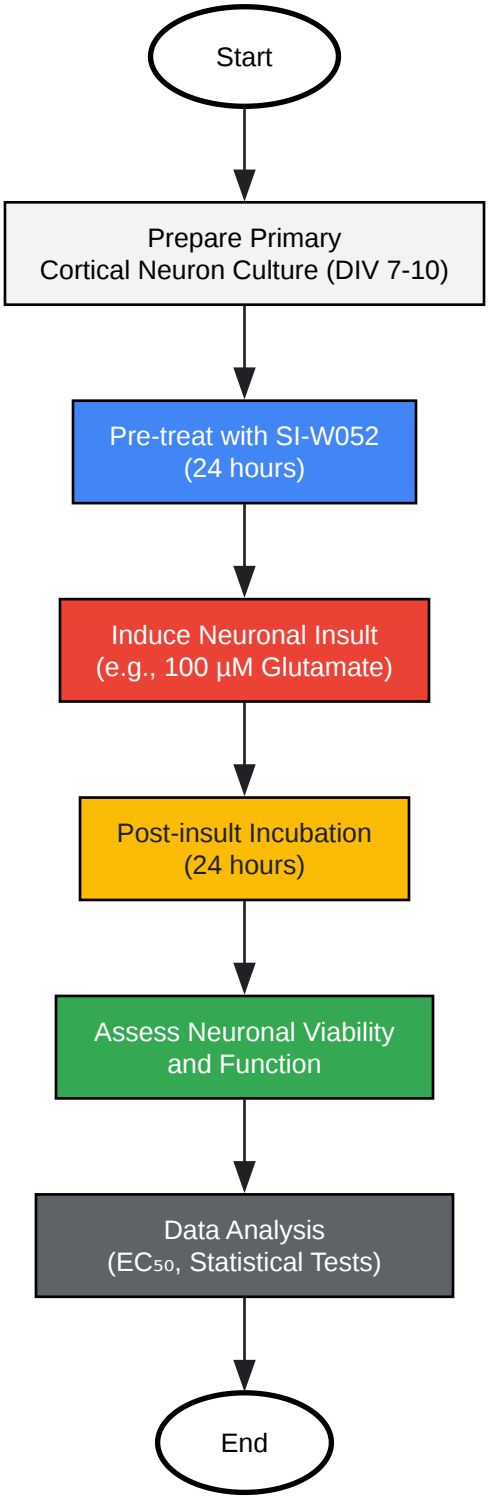
Parameter	Value	Cell Type
LD_{50}	> 10 µM	Primary Rat Cortical Neurons
No Observable Adverse Effect Level (NOAEL)	1 µM	48-hour continuous exposure

Signaling Pathway

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